

Nordicentrine: A Technical Guide to its Discovery, Natural Sources, and Isolation

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Compound of Interest

Compound Name: *Nordicentrine*

Cat. No.: *B1214553*

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Abstract

Nordicentrine, a naturally occurring aporphine alkaloid, has been identified in several plant species and exhibits potential as a cytotoxic agent. This document provides a comprehensive overview of the discovery of **Nordicentrine**, its known natural sources, and detailed methodologies for its isolation and characterization. Quantitative data on its prevalence and biological activity are presented to support further research and development.

Introduction

Nordicentrine is an aporphine alkaloid with the chemical formula $C_{19}H_{19}NO_4$.^[1] As a member of the vast family of isoquinoline alkaloids, it shares a characteristic tetracyclic ring structure. Aporphine alkaloids are known for their diverse pharmacological activities, and **Nordicentrine** has demonstrated moderate cytotoxic effects, making it a compound of interest for oncological research. This guide synthesizes the current knowledge on **Nordicentrine** to serve as a foundational resource for its further investigation.

Discovery of Nordicentrine

The initial discovery of **Nordicentrine** is not definitively documented in the readily available scientific literature. While its presence in various plant species has been confirmed, the seminal research identifying and naming the compound requires further historical investigation.

Natural Sources of Nordicentrine

Nordicentrine has been isolated from several plant species, primarily within the families Lauraceae, Annonaceae, and Magnoliaceae. The known natural sources are summarized in Table 1.

Plant Species	Family	Plant Part	Reference
Litsea deccanensis	Lauraceae	Not Specified	[2]
Litsea salicifolia	Lauraceae	Not Specified	[3]
Xylopia poilanei	Annonaceae	Leaves	[4]
Talauma arcabucoana	Magnoliaceae	Stem Bark	[5]

Table 1: Documented
Natural Sources of
Nordicentrine

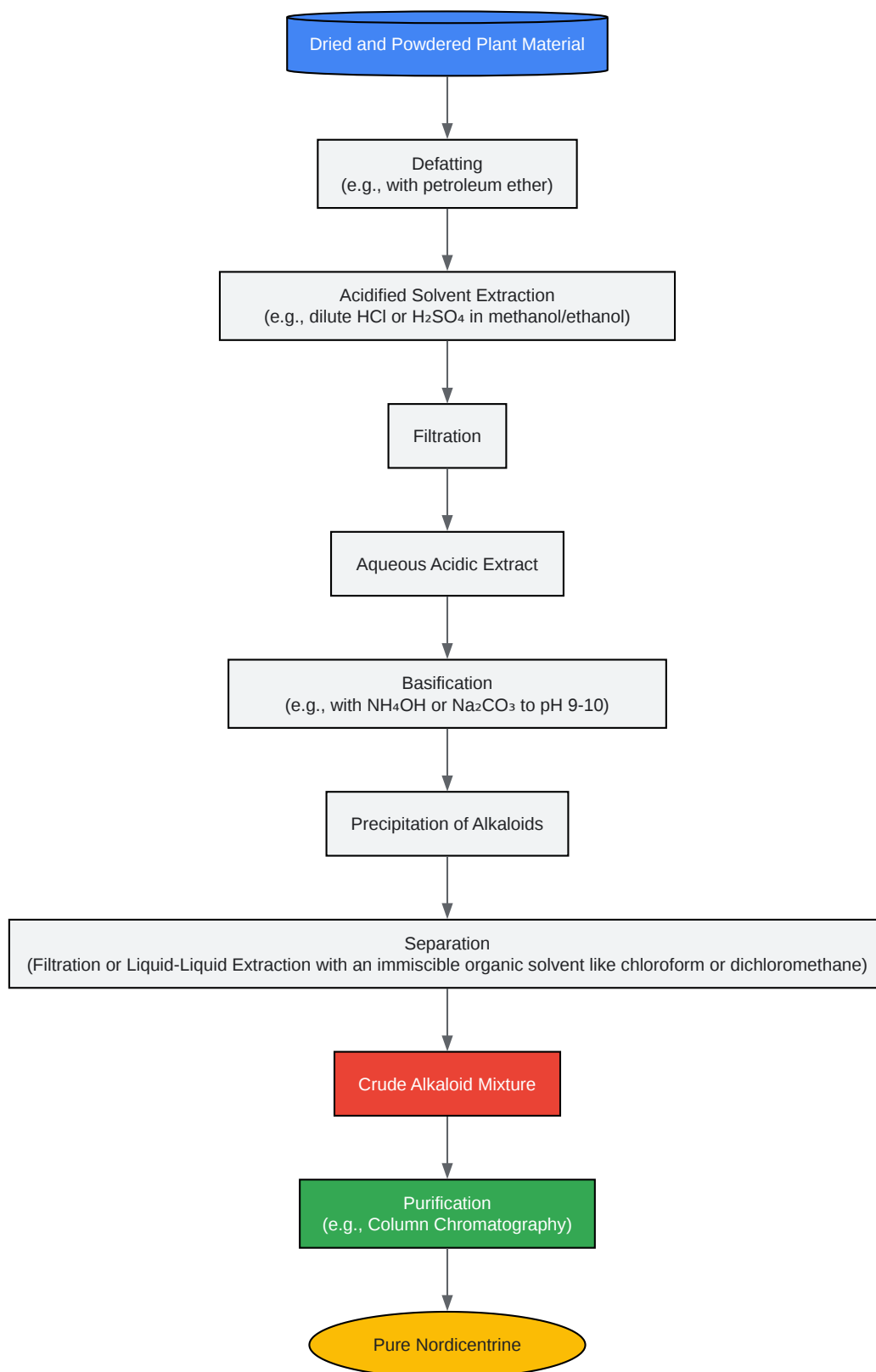
At present, quantitative data on the yield of **Nordicentrine** from these plant sources is not extensively reported in the literature.

Experimental Protocols

General Alkaloid Extraction

A general procedure for the extraction of alkaloids from plant material serves as a basis for the isolation of **Nordicentrine**. This typically involves defatting the plant material, followed by extraction with an acidified solvent to protonate the nitrogen-containing alkaloids, rendering them soluble in the aqueous phase. Subsequent basification precipitates the alkaloids, which can then be extracted into an organic solvent.

Workflow for General Alkaloid Extraction



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Caption: General workflow for the extraction and isolation of alkaloids from plant material.

Isolation of (-)-Nordicentrine from *Talauma arcabucoana*

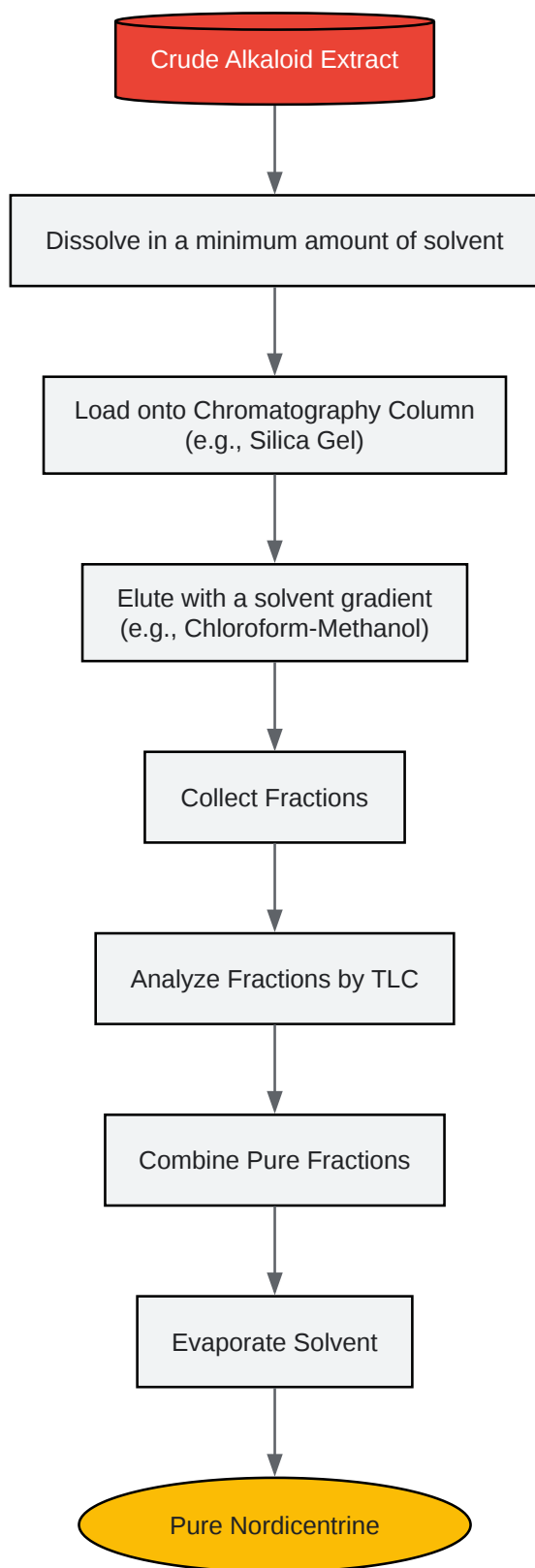
While a highly detailed, step-by-step protocol is not available, the isolation of (-)-**nordicentrine** from the stem bark of *Talauma arcabucoana* has been reported.[5] The process would have likely followed the general alkaloid extraction workflow, with purification achieved through chromatographic techniques.

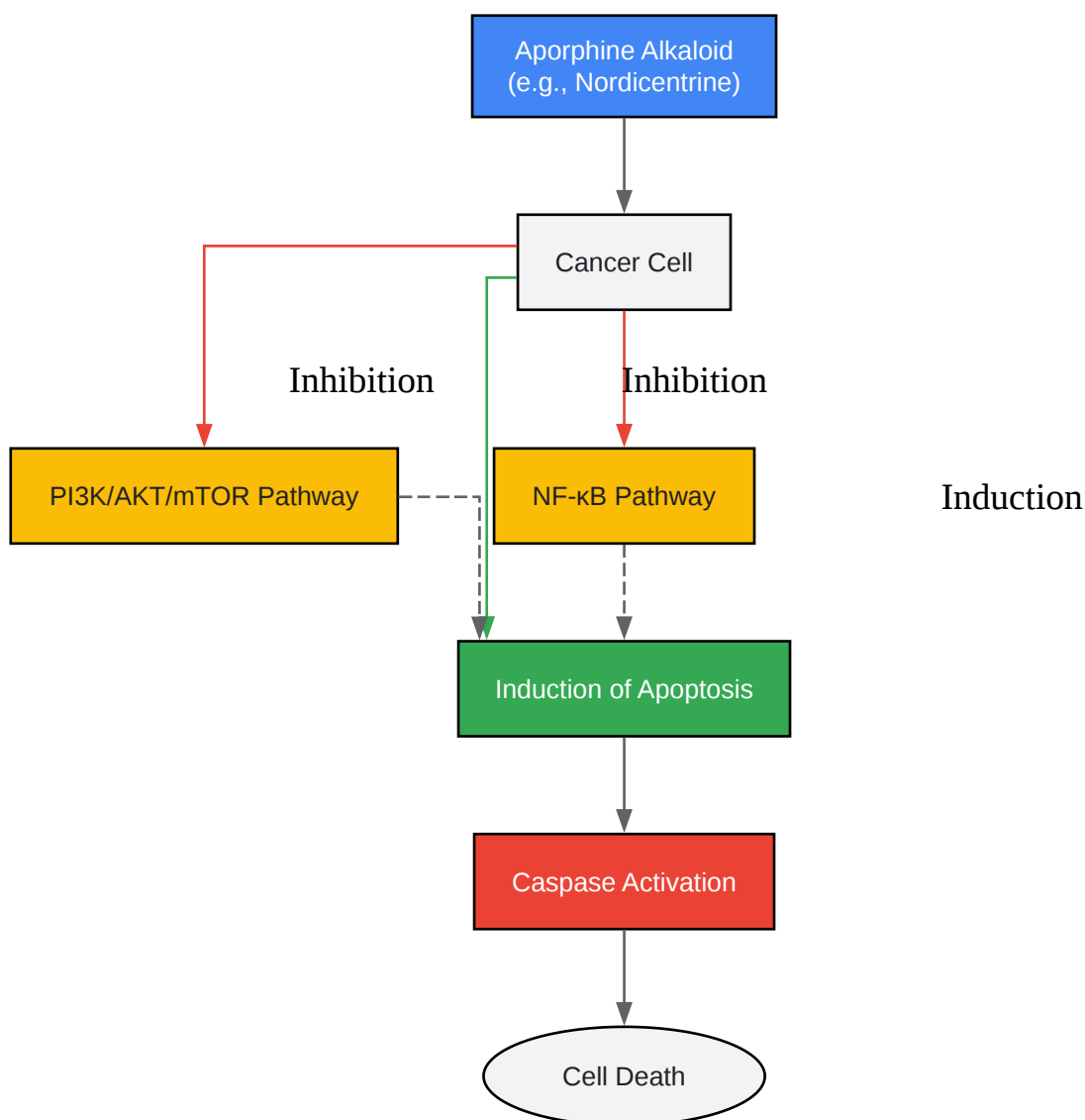
4.2.1 Suggested Purification Protocol: Column Chromatography

A common method for the purification of crude alkaloid mixtures is column chromatography.

- **Stationary Phase:** Silica gel or alumina are frequently used as the stationary phase.
- **Mobile Phase:** A gradient of non-polar to polar solvents is typically employed to elute compounds of increasing polarity. For aporphine alkaloids, solvent systems such as chloroform-methanol or dichloromethane-methanol mixtures are often effective.
- **Fraction Collection and Analysis:** Fractions are collected and analyzed by thin-layer chromatography (TLC) to identify those containing **Nordicentrine**. Fractions with the pure compound are then combined and the solvent is evaporated.

Workflow for Column Chromatography Purification





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References

- 1. cytotoxicity ic50 values: Topics by Science.gov [science.gov]
- 2. researchgate.net [researchgate.net]

- 3. m.youtube.com [m.youtube.com]
- 4. researchgate.net [researchgate.net]
- 5. discoveryjournals.org [discoveryjournals.org]
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